

case studies comparing (Fmoc-Cys-OtBu)₂ with other cysteine derivatives

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Compound of Interest

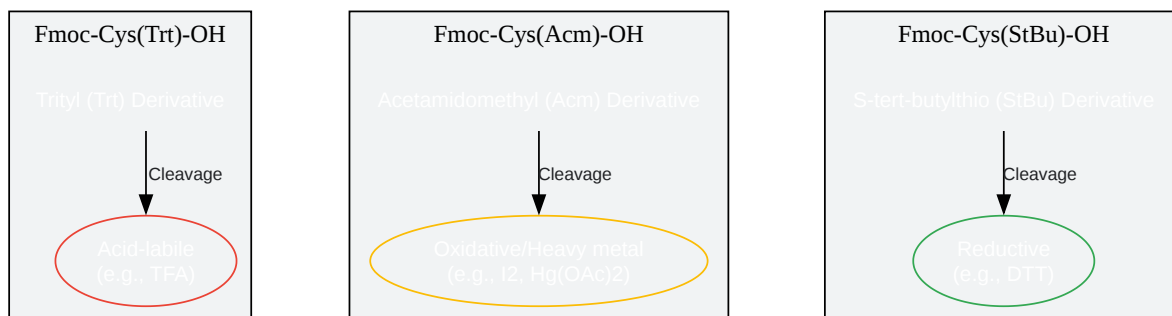
Compound Name: (Fmoc-Cys-OtBu)₂

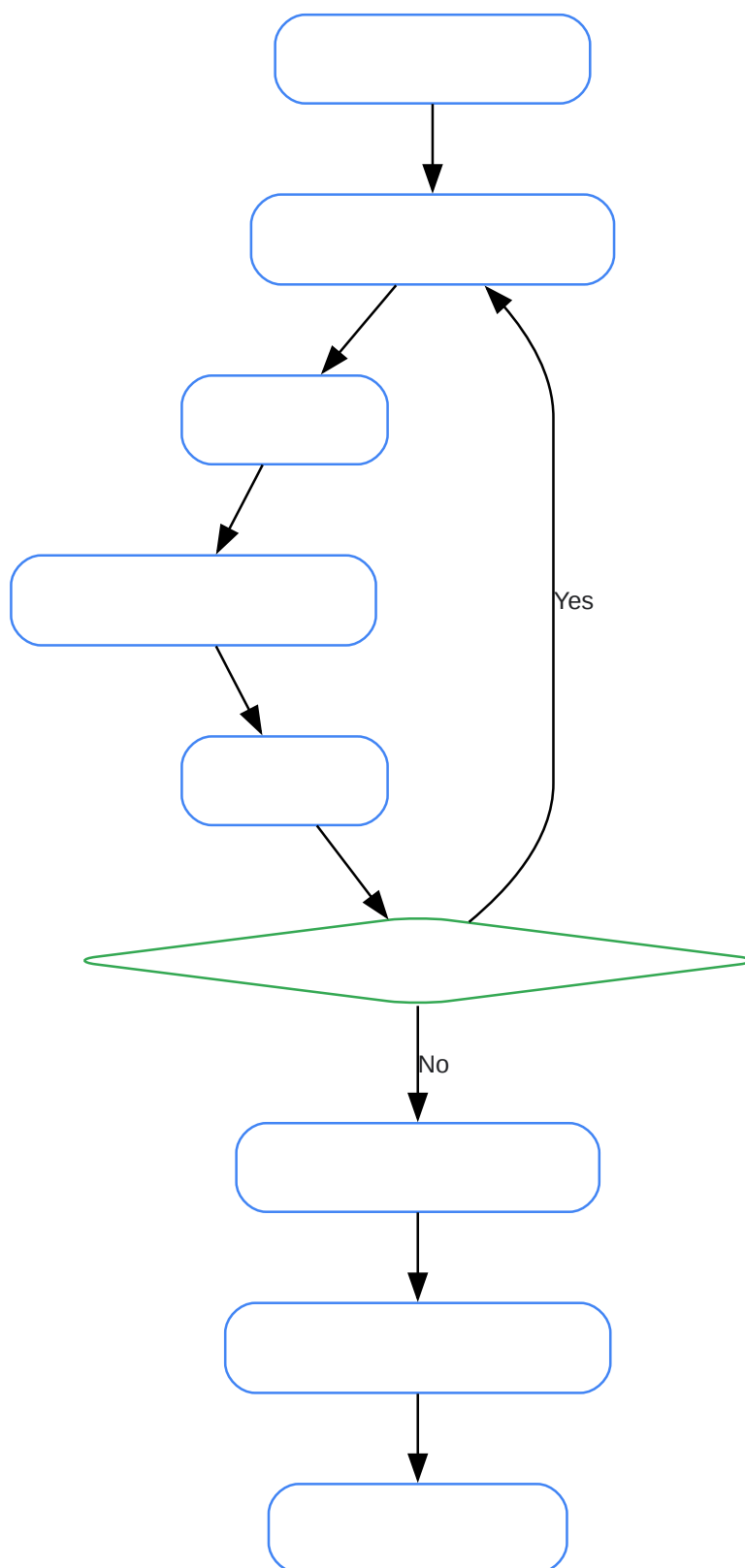
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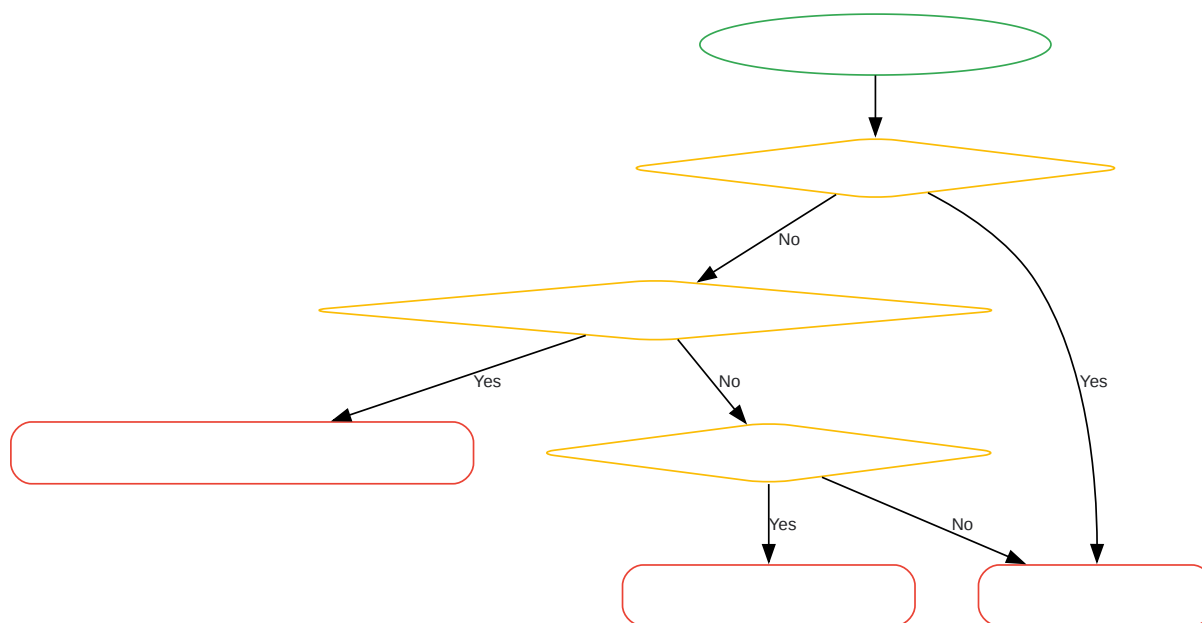
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Chemical Structures and Deprotection Pathways

The choice of a cysteine protecting group is primarily dictated by its deprotection chemistry, which allows for selective removal without affecting other protecting groups or the peptide-resin linkage.







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